

characterization of 7-Bromo-4-fluoro-3-hydroxyindoline

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Compound of Interest

Compound Name: 7-Bromo-4-fluoro-3-hydroxyindoline

CAS No.: 1774899-03-4

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Technical Whitepaper: Structural Elucidation and Physicochemical Profiling of **7-Bromo-4-fluoro-3-hydroxyindoline**

Part 1: Executive Summary & Molecular Context[1]

7-Bromo-4-fluoro-3-hydroxyindoline (C_8H_7BrFNO) represents a high-value heterocyclic scaffold in medicinal chemistry, particularly for the development of kinase inhibitors and antiviral agents.[1] Its structural uniqueness lies in the dense functionalization of the benzene ring (bromine at C7, fluorine at C4) combined with a reactive hemiaminal-like alcohol at C3.[2]

For drug development professionals, this molecule serves two distinct roles:

- **Chiral Scaffold:** The C3-hydroxy group introduces a stereocenter, allowing for the synthesis of enantiopure core structures.
- **Aromatization Precursor:** It acts as a reduced intermediate that can be controllably dehydrated/oxidized to form 7-bromo-4-fluoroindole, a "privileged structure" in oncology research.[1]

Technical Snapshot:

- Molecular Weight: ~232.05 g/mol [1]
- Key Features: Halogenated core (Br/F), secondary alcohol (C3), secondary amine (N1).[2]
- Primary Challenge: The C3-hydroxyindoline moiety is prone to spontaneous dehydration to the fully aromatic indole under acidic conditions, requiring rigorous pH control during characterization.

Part 2: Synthetic Route & Impurity Profile

To understand the characterization profile, one must understand the genesis of the molecule.[2] The most robust industrial route involves the reduction of substituted isatins.

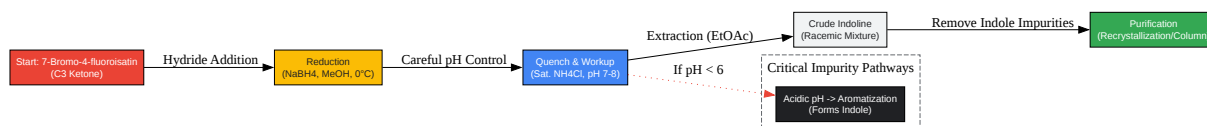
Synthesis Workflow

The standard protocol involves the reduction of 7-bromo-4-fluoroisatin using sodium borohydride (NaBH_4) in methanol/THF.[1] This converts the C3-ketone to the C3-alcohol while preserving the C2-carbonyl (initially) or fully reducing to the indoline depending on stoichiometry and temperature.[1]

Impurity Markers:

- Starting Material: Unreacted 7-bromo-4-fluoroisatin (Distinct orange/red color; C3=O signal in IR).[1]
- Over-Reduction: 7-Bromo-4-fluoroindoline (Loss of -OH group).[1]
- Dehydration Product: 7-Bromo-4-fluoroindole (Aromatized impurity; highly fluorescent).[1]

Visualization: Synthesis & Workup Logic



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Caption: Figure 1. Synthesis workflow emphasizing the critical pH control step to prevent aromatization (dehydration) of the hydroxyindoline core.

Part 3: Spectroscopic Characterization (The Core)

The simultaneous presence of Fluorine (^{19}F) and Bromine ($^{79}\text{Br}/^{81}\text{Br}$) provides unique spectroscopic handles for validation.^[2]

Nuclear Magnetic Resonance (NMR) Profiling

Solvent Choice: DMSO- d_6 is preferred over CDCl_3 to prevent acid-catalyzed dehydration and to stabilize the exchangeable protons (-OH, -NH).^[1]

^1H NMR (400 MHz, DMSO- d_6) Prediction & Logic:

Position	Shift (δ ppm)	Multiplicity	Coupling (J Hz)	Structural Logic
NH (1)	5.8 - 6.5	Broad Singlet	-	Exchangeable; shift varies with concentration. [1]
H-2 (a,b)	3.2 - 3.8	Multiplet	J_{2-3} , J_{2-F}	Diastereotopic protons adjacent to N.
H-3	4.9 - 5.3	Multiplet	J_{3-2}	The "chiral handle." [1] Diagnostic for reduction success.
OH (3)	5.2 - 5.6	Doublet	$J_{OH-H3} \sim 5\text{Hz}$	Visible in dry DMSO; disappears with D_2O shake. [1]
H-5	6.8 - 7.1	dd	$J_{5-6} \sim 8$, $J_{5-F} \sim 10$	Key Signal: Split by neighbor H6 and Fluorine at C4.
H-6	7.2 - 7.5	dd	$J_{6-5} \sim 8$	Split by H5; broadened by Br proximity. [1]

^{19}F NMR (376 MHz, DMSO-d_6):

- Signal: Single peak expected around -120 to -135 ppm.[\[1\]](#)
- Coupling: Will show fine splitting (decoupled ^1H spectra recommended for purity assay).
- Utility: This is the primary tool for quantitative purity (qNMR) using an internal standard (e.g., α,α,α -trifluorotoluene) because it isolates the signal from solvent peaks.[\[2\]](#)

Mass Spectrometry (MS)

Method:[1][2] LC-MS (ESI+).[1]

- Molecular Ion: $[M+H]^+ = 232/234$.
- Isotope Pattern: The hallmark of this molecule is the 1:1 doublet for the parent ion (m/z 232 and 234) due to the natural abundance of ^{79}Br and ^{81}Br . [2]
- Fragmentation: Loss of H_2O (M-18) is common in the source, generating the indole cation (m/z 214/216). [2] Note: Do not mistake in-source fragmentation for sample impurity.

Part 4: Physicochemical Properties & Stability

Solubility Profile

The 3-hydroxy group significantly increases polarity compared to the parent indole. [1]

Solvent	Solubility	Usage
DMSO	High (>50 mg/mL)	Primary solvent for bioassays/NMR. [1]
Methanol	Moderate	Good for transfer; avoid for long-term storage (acetal formation risk). [1]
Water	Low	Precipitates at neutral pH.
DCM	Moderate	Used for extraction. [3]

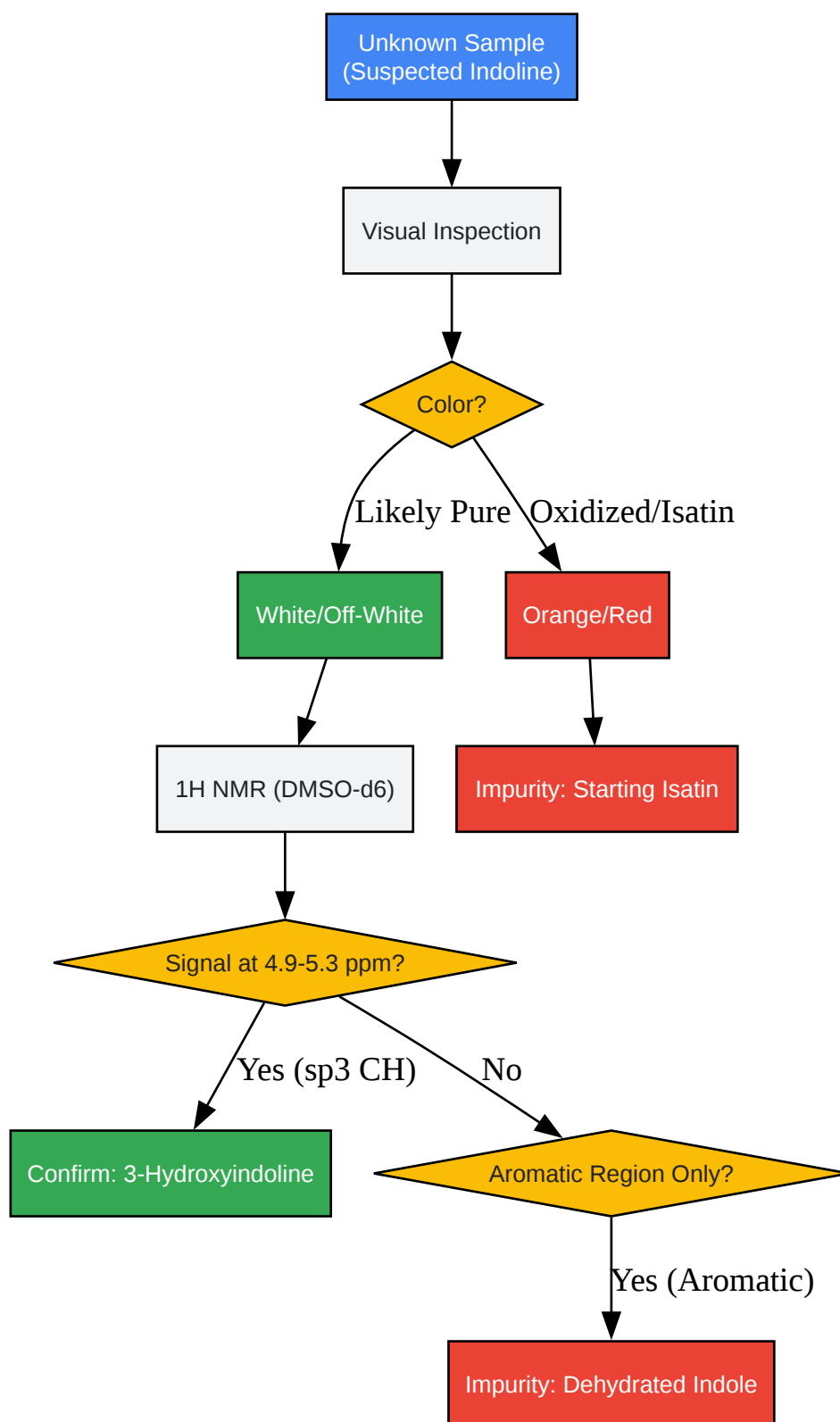
The "Indole Driver" Stability Risk

The driving force for this molecule is to regain aromaticity.

- Mechanism: Protonation of the C3-OH group leads to water loss, forming a carbocation that rapidly eliminates the C2-proton to form the indole double bond. [1]
- Prevention: Store at -20°C under Argon. Avoid acidic solvents (e.g., CDCl_3 which often contains traces of HCl). [2]

Part 5: Analytical Logic Tree

To ensure the material is the desired indoline and not the oxidized indole, follow this decision matrix.



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Caption: Figure 2. Analytical decision tree to distinguish the target hydroxyindoline from common oxidative impurities.

References

- Chemical Source & CAS Verification
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